

Personal protective equipment for handling 3-Bromo-2-hydroxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-4-methoxybenzaldehyde

Cat. No.: B8781944

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Essential Safety and Handling Guide for 3-Bromo-2-hydroxy-4-methoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Bromo-2-hydroxy-4-methoxybenzaldehyde**. The following procedures are based on available data for structurally similar compounds and are intended to ensure the safe management of this chemical in a laboratory setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **3-Bromo-2-hydroxy-4-methoxybenzaldehyde** was not available. The information provided below is compiled from the SDS of closely related isomers, including 3-Bromo-4-methoxybenzaldehyde, 3-Bromo-2-hydroxybenzaldehyde, and 2-Bromo-3-hydroxy-4-methoxybenzaldehyde. It is imperative to treat **3-Bromo-2-hydroxy-4-methoxybenzaldehyde** with the same precautions as these related compounds.

Hazard Identification and Classification

Based on data from similar compounds, **3-Bromo-2-hydroxy-4-methoxybenzaldehyde** is anticipated to possess the following hazards:

- Acute Oral Toxicity
- Skin Corrosion/Irritation
- Serious Eye Damage/Eye Irritation
- Specific target organ toxicity — single exposure (Respiratory system)[1]

Signal Word: Warning[1]

Hazard Statements:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.[1]

Physical and Chemical Properties (Data from related isomers)

Property	Value	Source Compound
Appearance	Beige solid	3-Bromo-4-methoxybenzaldehyde
Melting Point	51-54 °C	3-Bromo-4-methoxybenzaldehyde
Flash Point	> 110 °C / > 230 °F	3-Bromo-4-methoxybenzaldehyde
Molecular Formula	C ₈ H ₇ BrO ₃	3-Bromo-2-hydroxy-4-methoxybenzaldehyde
Molecular Weight	231.04 g/mol	3-Bromo-2-hydroxy-4-methoxybenzaldehyde

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or Goggles	Conforming to EN166 (EU) or NIOSH (US) approved standards. [2]
Skin Protection	Chemical-resistant gloves	Nitrile rubber is a suitable option. Inspect gloves before use.
Laboratory coat	To be worn at all times.	
Respiratory Protection	Dust mask or respirator	Use a NIOSH-approved N95 (US) or equivalent respirator if dust is generated. [1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a calibrated emergency eyewash station and safety shower are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Gather all necessary PPE and ensure it is in good condition.
- Have spill control materials readily available.

2. Handling the Compound:

- Wear the appropriate PPE as detailed in the table above.
- Avoid the formation of dust.[\[3\]](#)[\[2\]](#) If the compound is a powder, handle it carefully.
- Use dedicated spatulas and glassware.

- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke in the handling area.[3]
- Wash hands thoroughly after handling.

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from incompatible materials such as strong oxidizing agents.

4. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation occurs.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

Disposal Plan

1. Spill Cleanup:

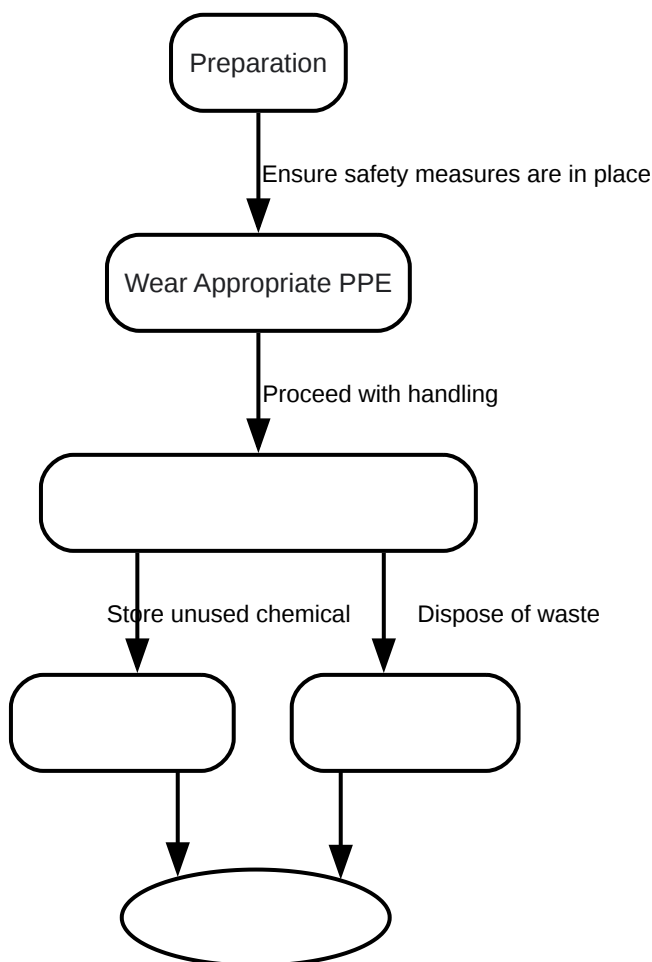
- For small spills, carefully sweep up the solid material, avoiding dust generation.

- Place the spilled material into a suitable, labeled container for chemical waste.
- Clean the spill area with an appropriate solvent and then wash with soap and water.

2. Waste Disposal:

- Dispose of unused material and contaminated items in a designated hazardous waste container.
- All chemical waste must be disposed of in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Safe Handling Workflow



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Address: 3281 E Guasti Rd

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